

Essential Safety and Logistics for Handling 3-Pyridineethanol

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Compound of Interest

Compound Name: 3-Pyridineethanol

Cat. No.: B121831

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For laboratory researchers, scientists, and drug development professionals, the safe handling and disposal of chemical intermediates like **3-Pyridineethanol** are paramount to ensuring a secure and compliant research environment. This document provides a comprehensive, step-by-step guide to the safe operational and disposal procedures for **3-Pyridineethanol**, a key building block in pharmaceutical and agrochemical synthesis.

Personal Protective Equipment (PPE)

The initial and most critical line of defense against chemical exposure is the correct use of Personal Protective Equipment (PPE). When handling **3-Pyridineethanol**, the following PPE is mandatory to prevent skin and eye contact, as well as respiratory exposure.[\[1\]](#)[\[2\]](#)

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety Goggles with side-shields or Face shield	Must conform to EN 166 (EU) or NIOSH (US) standards.[2][3]
Skin	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a lab coat	Dispose of contaminated gloves after use. Wash hands thoroughly after handling.[1][2]
Respiratory	Type ABEK (EN14387) respirator filter	Required when working in poorly ventilated areas or when exposure limits may be exceeded.[2]

Quantitative Data Summary

Understanding the physical and chemical properties of **3-Pyridineethanol** is crucial for its safe handling and storage.

Property	Value
Molecular Formula	C ₆ H ₇ NO
Molecular Weight	109.13 g/mol
Appearance	Clear, light yellow to yellow liquid[4]
Boiling Point	259 °C / 498.2 °F @ 760 mmHg[5]
Melting Point	-7 °C / 19.4 °F[5]
Flash Point	149 °C / 300.2 °F[5]
Density	1.124 g/mL at 25 °C
Solubility	Soluble in water.[6]

Operational Plan for Safe Handling

A systematic approach is essential to minimize risks during the handling of **3-Pyridineethanol**.

Preparation and Engineering Controls

- Ventilation: Always work in a well-ventilated area. The use of a certified laboratory chemical fume hood is strongly recommended.[1][2]
- Emergency Equipment: Ensure that an emergency eyewash station and a safety shower are readily accessible and in good working order.[3]
- Ignition Sources: Keep the chemical away from heat, sparks, and open flames.[5][7]

Chemical Handling Procedure

- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes. [7] Do not breathe in vapors or mists.[5]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical. [5] Do not eat, drink, or smoke in the work area.[5]
- Transfer: When transferring **3-Pyridineethanol**, use appropriate and sealed containers.

Storage

- Container: Store in a tightly closed container.[5]
- Conditions: Keep in a cool, dry, and well-ventilated place away from direct sunlight.[1][5]
- Incompatibilities: Store separately from strong oxidizing agents and acids.[6]

Disposal Plan

Proper disposal of **3-Pyridineethanol** is critical to protect the environment and comply with regulations.

Waste Collection

- Contaminated Materials: Any materials contaminated with **3-Pyridineethanol**, such as gloves, absorbent pads, and empty containers, should be collected in a designated and clearly labeled hazardous waste container.

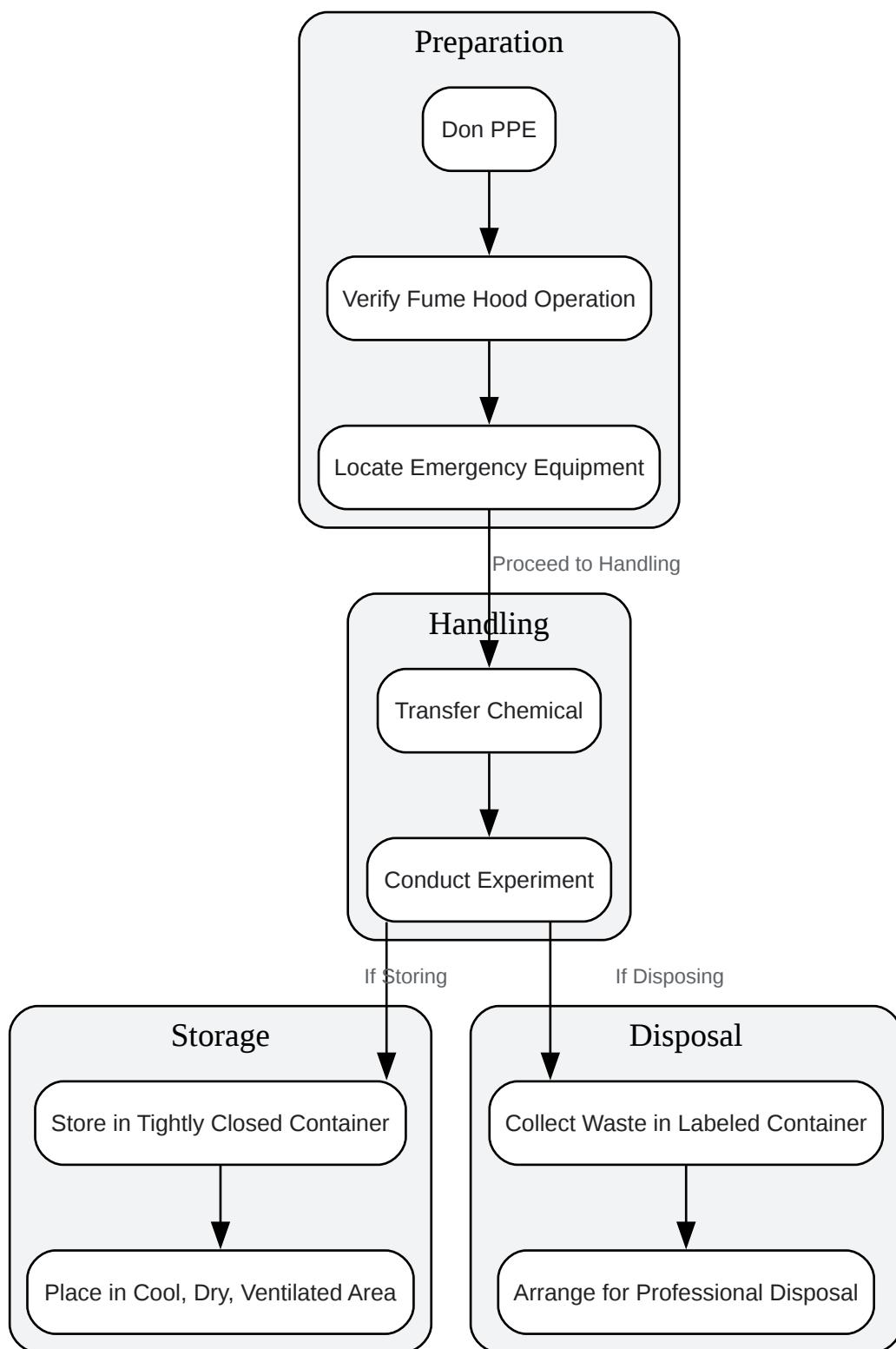
- Unused Chemical: Unused or waste **3-Pyridineethanol** should be collected in a separate, compatible, and labeled container. Do not mix with other waste streams.[8]

Disposal Procedure

- Labeling: The hazardous waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "**3-Pyridineethanol**".[8]
- Professional Disposal: All waste containing **3-Pyridineethanol** must be disposed of through a licensed professional waste disposal service.[5][7] Do not pour down the drain.[1]
- Regulatory Compliance: Ensure that all disposal activities are in strict accordance with all applicable local, state, and federal environmental regulations.[9]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **3-Pyridineethanol**, from preparation to final disposal.

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Caption: Workflow for the safe handling of **3-Pyridineethanol**.

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